

1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine safety, handling, and MSDS

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine

Cat. No.: B1333765

[Get Quote](#)

An In-depth Technical Guide to **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine**: Safety, Handling, and Experimental Considerations

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine** was not available at the time of writing. The information presented herein is synthesized from safety data for structurally related compounds, including nitrophenols, piperazines, and their derivatives, along with general principles of laboratory safety. Always consult with your institution's safety office and refer to the supplier-provided SDS for any chemical you handle.

Chemical and Physical Properties

1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine is a research chemical with the following identifiers:

| Property | Value |
|-------------------|---|
| CAS Number | 221198-29-4 [1] [2] [3] |
| Molecular Formula | C11H14FN3O2 [1] |
| Molecular Weight | 239.25 g/mol [1] |
| Purity | Typically ≥97% [1] |
| Appearance | Not specified, likely a solid |
| Storage | Room temperature, keep away from light in a cool, dry place [1] [3] |

Hazard Identification and Classification

While a specific GHS classification for this exact compound is not readily available, based on its structural motifs (fluoronitrophenyl group and a piperazine ring), a conservative approach to hazard assessment is warranted. The following table summarizes potential hazards based on related compounds.

| Hazard Class | Potential Classification | Basis for Classification |
|--|---|--|
| Acute Toxicity | May be harmful if swallowed, inhaled, or in contact with skin. | Nitrophenol compounds can be toxic.[4] |
| Skin Corrosion/Irritation | Causes skin irritation.[5] | Piperazine and its derivatives can be skin irritants.[6] |
| Serious Eye Damage/Irritation | Causes serious eye irritation. [5] | Common for many chemical compounds, especially fine powders. |
| Respiratory/Skin Sensitization | May cause an allergic skin reaction or asthma-like symptoms if inhaled. | Piperazine is a known sensitizer.[6][7] |
| Specific Target Organ Toxicity (Single Exposure) | May cause respiratory irritation.[5] | Inhalation of dust can irritate the respiratory tract. |
| Specific Target Organ Toxicity (Repeated Exposure) | May cause damage to organs through prolonged or repeated exposure.[4] | A known hazard for some nitrophenol compounds.[4] |

GHS Pictograms (Anticipated):

| Pictogram | Hazard |
|-----------|---|
| | Irritant, Skin Sensitizer, Acute Toxicity (harmful) |
| | Carcinogen, Mutagen, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity |

Safety and Handling

Given the potential hazards, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

| PPE Type | Specification |
|--------------------------|--|
| Eye Protection | Chemical safety goggles or a face shield.[8] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile), tested according to EN 374.[8] |
| Skin and Body Protection | Laboratory coat, long pants, and closed-toe shoes. For larger quantities, consider additional protective clothing.[6] |
| Respiratory Protection | Use in a well-ventilated area, preferably a chemical fume hood. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[9][10] |

General Handling and Hygiene

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[9][11]
- Work in a well-ventilated area, such as a chemical fume hood.[9]
- Do not eat, drink, or smoke in the laboratory.[9]
- Wash hands thoroughly with soap and water after handling.[9][11]
- Keep containers securely sealed when not in use.[9][11]
- Contaminated work clothing should be laundered separately before reuse.[9][11]

First-Aid Measures

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [12] |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Consult a physician. [12] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [12] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [12] |

Accidental Release and Fire-Fighting Measures

Accidental Release

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Use personal protective equipment. Place spilled material in a suitable, labeled container for disposal.[\[9\]](#)[\[11\]](#)
- Major Spills: Evacuate personnel and move upwind. Alert emergency responders. Wear full-body protective clothing and a self-contained breathing apparatus. Prevent spillage from entering drains or water courses.[\[9\]](#)[\[11\]](#)

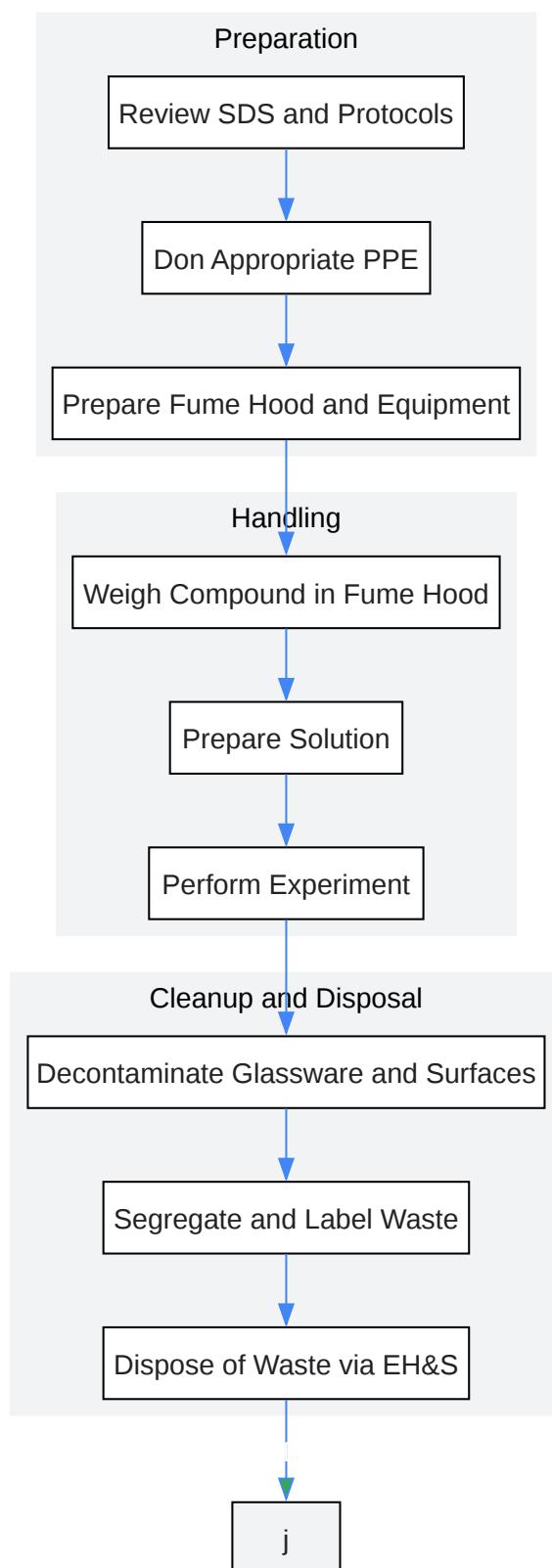
Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[12\]](#)
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides and nitrogen oxides (NOx).[\[13\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[12\]](#)

Experimental Protocols and Workflows

General Experimental Workflow

The following diagram illustrates a standard workflow for handling a potent research chemical like **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine**.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling chemical compounds.

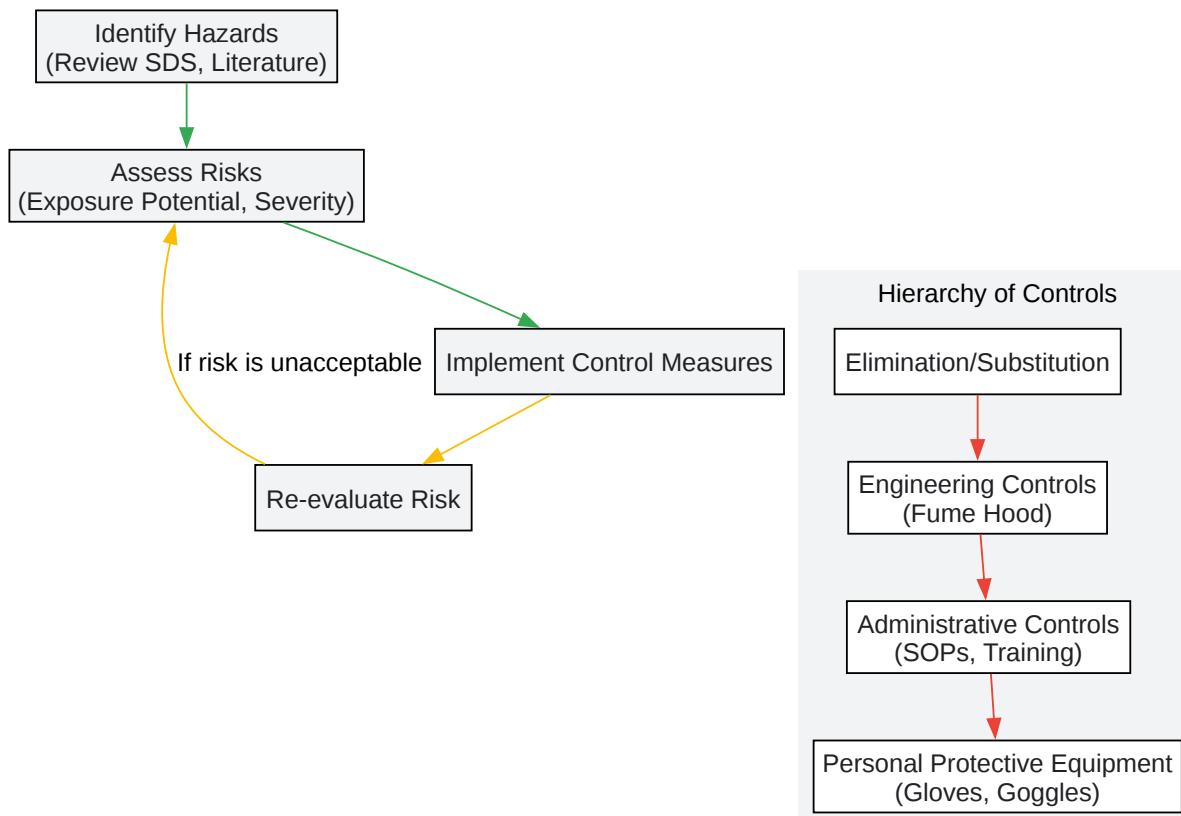
Detailed Methodologies

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Preparation: Before starting, review the Safety Data Sheet (SDS) and ensure all necessary Personal Protective Equipment (PPE) is worn, including a lab coat, safety goggles, and chemical-resistant gloves. All work should be conducted in a certified chemical fume hood.
- Calculation: Calculate the required mass of **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine** for the desired volume of 10 mM stock solution. (Mass = 0.01 mol/L * 239.25 g/mol * Volume (L)).
- Weighing: Tare a clean, dry vial on an analytical balance. Carefully add the calculated mass of the compound to the vial using a spatula. Avoid creating dust.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex or sonicate at room temperature until the compound is completely dissolved.
- Storage: Store the stock solution at the recommended temperature (typically -20°C or -80°C for long-term storage), protected from light.
- Cleanup: Decontaminate the spatula and any other surfaces that may have come into contact with the compound. Dispose of all waste, including pipette tips and empty containers, in the designated solid chemical waste stream.

Logical Relationships in Chemical Safety Assessment

The decision-making process for handling a new or unfamiliar chemical involves a hierarchical approach to risk assessment and control.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vibrantpharma.com [vibrantpharma.com]

- 2. 1-(2-FLUORO-4-NITROPHENYL)-4-METHYLPIPERAZINE | 221198-29-4
[amp.chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. 1-(2-Fluoro-4-nitrophenyl)piperazine | C10H12FN3O2 | CID 2783066 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 6. nj.gov [nj.gov]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. carlroth.com [carlroth.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. mmbio.byu.edu [mmbio.byu.edu]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Page loading... [wap.guidechem.com]
- 13. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine safety, handling, and MSDS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333765#1-2-fluoro-4-nitrophenyl-4-methylpiperazine-safety-handling-and-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com